

Pyrenetetrasulfonic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Pyrenetetrasulfonic acid*

CAS No.: 74998-39-3

Cat. No.: B14439651

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This guide provides an in-depth overview of **pyrenetetrasulfonic acid**, a versatile fluorescent probe, with a focus on its chemical properties, applications, and relevant experimental methodologies. It is intended for researchers, scientists, and professionals in drug development and related fields.

Core Properties of Pyrenetetrasulfonic Acid and its Tetrasodium Salt

Pyrenetetrasulfonic acid and its corresponding tetrasodium salt are crucial fluorescent molecules utilized in a variety of scientific applications. The key distinction lies in their chemical form, which influences their solubility and handling properties. The acid form is represented by the chemical formula $C_{16}H_{10}O_{12}S_4$, while the more commonly used tetrasodium salt has the formula $C_{16}H_6Na_4O_{12}S_4$.^{[1][2]}

Property	1,3,6,8-Pyrenetetrasulfonic Acid	1,3,6,8-Pyrenetetrasulfonic Acid Tetrasodium Salt
CAS Number	6528-53-6[1]	59572-10-0[3][4][5][6][7]
Molecular Formula	C16H10O12S4[1]	C16H6Na4O12S4[2][6] (anhydrous)
Molecular Weight	522.5 g/mol [1]	610.43 g/mol [3][6] (anhydrous basis)
Synonyms	Pyrene-1,3,6,8-tetrasulphonic acid[1]	Tetrasodium 1,3,6,8-pyrenetetrasulfonate, HPTS[3]
Purity	Not specified in search results	≥98%[3]
Form	Not specified in search results	Fine Crystalline Powder[4]
Color	Not specified in search results	Green[4]
Solubility	Not specified in search results	Soluble in water[4]

Applications in Research and Development

1,3,6,8-Pyrenetetrasulfonic acid tetrasodium salt, often referred to as HPTS, is widely recognized for its utility as a fluorescent probe and pH indicator.[3] Its applications span various fields:

- **Fluorescent Tracer:** It is used as a fluorescent tracer in various systems.[4]
- **pH Indicator:** Its fluorescence is sensitive to pH, making it a valuable tool for monitoring pH changes in biological and chemical systems.[3]
- **Lipase Activity Assays:** It can be employed as a substrate for measuring lipase activity.[4]
- **Wastewater Treatment Monitoring:** The compound is utilized to monitor wastewater treatment processes.[4]
- **Materials Science:** It finds applications in the fabrication of graphene-based nanoelectronic devices and in the study of polymer blends and gels.[4]

Experimental Protocol: Preparation of an Aqueous Solution

The following protocol outlines the general steps for preparing an aqueous solution of **1,3,6,8-pyrenetetrasulfonic acid** tetrasodium salt for experimental use.

Objective: To prepare a stock solution of **1,3,6,8-pyrenetetrasulfonic acid** tetrasodium salt in an aqueous buffer.

Materials:

- **1,3,6,8-Pyrenetetrasulfonic acid** tetrasodium salt (crystalline solid)
- Phosphate-buffered saline (PBS), pH 7.2
- Appropriate solvent (e.g., DMSO, if needed for initial dissolution)
- Inert gas (e.g., nitrogen or argon)
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bar

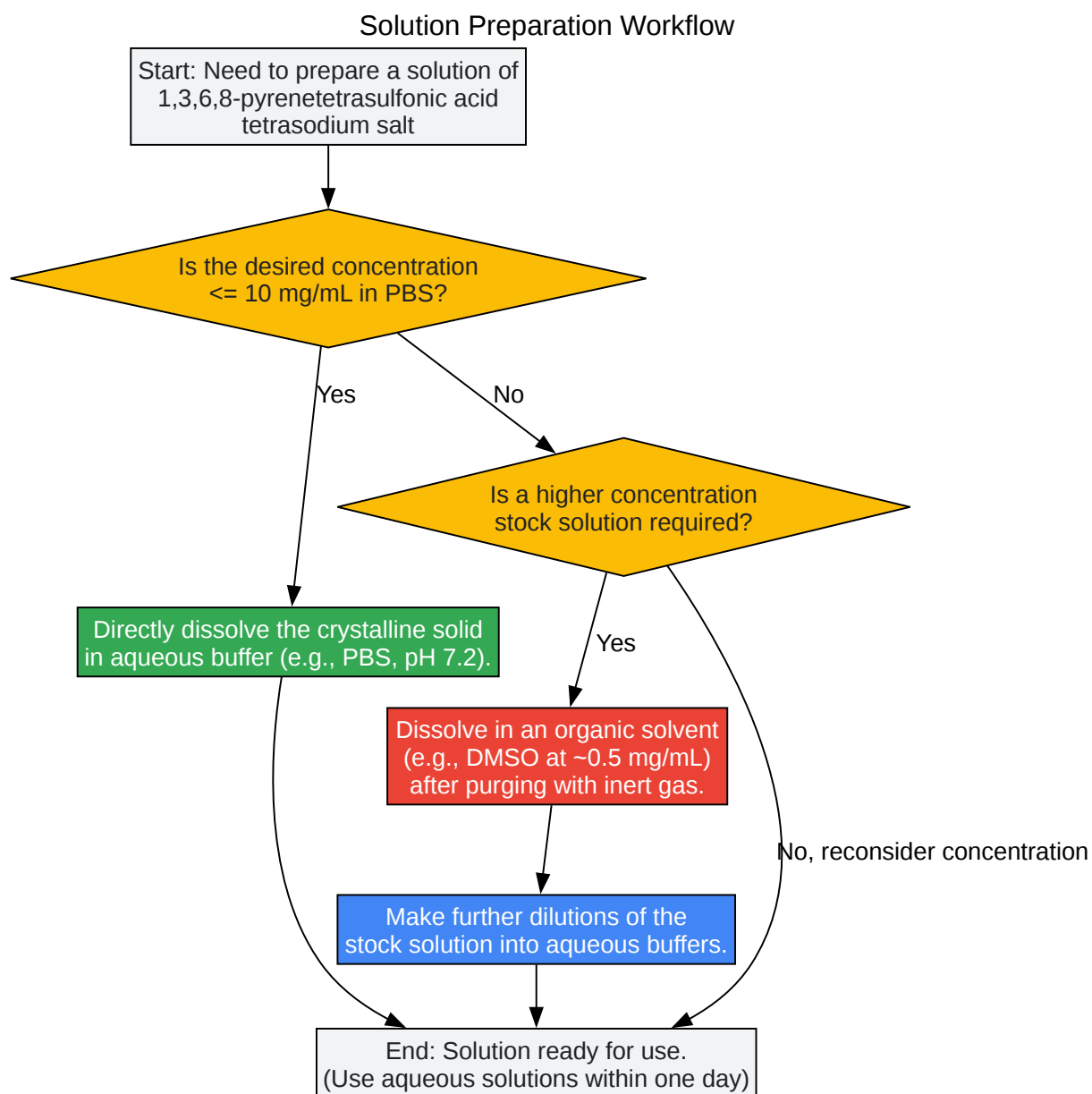
Procedure:

- Direct Dissolution in Aqueous Buffer (Recommended Method):
 - Weigh the desired amount of **1,3,6,8-pyrenetetrasulfonic acid** tetrasodium salt crystalline solid.
 - Directly dissolve the solid in the desired volume of PBS (pH 7.2). The solubility in PBS is approximately 10 mg/mL.
 - Gentle stirring may be required to facilitate dissolution.
 - It is recommended not to store the aqueous solution for more than one day.
- Dissolution in an Organic Solvent (Alternative Method):

- If a higher concentration stock solution is required, an initial dissolution in an organic solvent like DMSO can be performed. The solubility in DMSO is approximately 0.5 mg/mL.
- Purge the solvent of choice with an inert gas before use.
- Dissolve the 1,3,6,8-**pyrenetetrasulfonic acid** tetrasodium salt in the organic solvent.
- Make further dilutions of this stock solution into aqueous buffers or isotonic saline before performing biological experiments.
- Crucially, ensure that the final concentration of the organic solvent is insignificant in the experimental setup, as it may have physiological effects at low concentrations.

Logical Workflow for Solution Preparation

The decision-making process for preparing a solution of 1,3,6,8-**pyrenetetrasulfonic acid** tetrasodium salt can be visualized as follows:



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Caption: Workflow for preparing **pyrenetetrasulfonic acid** solution.

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